

Technical Comparison Guide: 2-Methyl-4-phenylfuran vs. Furan Analogues

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Compound of Interest

Compound Name: 2-Methyl-4-phenylfuran

CAS No.: 21433-91-0

Cat. No.: B8745021

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Executive Summary: The Structural Niche

2-Methyl-4-phenylfuran (2M4PF) represents a specialized "hybrid" furan scaffold. Unlike the highly volatile and reactive 2-Methylfuran (used as a biofuel or solvent), 2M4PF is a crystalline solid (mp 89–91 °C) offering enhanced stability and distinct electronic properties.

While 2-Methylfuran is dominated by its high volatility and rapid metabolic bioactivation, 2M4PF serves as a robust intermediate in the synthesis of bioactive heterocycles (e.g., PDE4 inhibitors, GPR119 agonists). Its phenyl substituent at the C4 position creates a unique steric and electronic environment that modulates the furan ring's reactivity in Diels-Alder cycloadditions and metabolic oxidation.

Chemical Profile & Physical Properties

The following table contrasts 2M4PF with its primary analogues. Note the dramatic shift in physical state and volatility introduced by the phenyl group.

Feature	2-Methyl-4-phenylfuran	2-Methylfuran	2-Methyl-3-phenylfuran
CAS Number	3049-16-9	534-22-5	17044-48-9
Molecular Weight	158.20 g/mol	82.10 g/mol	158.20 g/mol
Physical State	Solid (Crystalline)	Liquid (Volatile)	Oil / Low-melting Solid
Melting Point	89 – 91 °C	-87.5 °C	~35–40 °C (est.)
Boiling Point	High (>250 °C est.)	63–66 °C	High
Electronic Effect	C4-Phenyl (Cross-conjugated)	C2-Methyl (+I Donor)	C3-Phenyl (Conjugated)
Primary Utility	Pharma Intermediate	Biofuel / Solvent	Flavor / Fragrance

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Key Insight: The solid state of 2M4PF significantly reduces inhalation risks compared to 2-Methylfuran, making it a safer handle in laboratory settings despite the inherent toxicity of the furan moiety.

Synthesis & Scalability

The synthesis of 2M4PF requires specific regiocontrol to place the phenyl group at C4, distinct from the classic Paal-Knorr synthesis which favors 2,5-substitution.

Comparative Synthetic Strategies

- 2-Methylfuran: Produced industrially via hydrogenation of furfural (biomass derived).
- 2M4PF: Synthesized via metal-catalyzed cyclization of epoxy-alkynes to ensure 2,4-substitution pattern.

Workflow Visualization: Hg(II)-Catalyzed Cyclization

The following diagram illustrates the specific regioselective route to 2M4PF.



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Figure 1: Regioselective synthesis of **2-Methyl-4-phenylfuran** via mercury-catalyzed cyclization of epoxy-alkynes.

Reactivity Profile: Diels-Alder Kinetics

The "Performance" of a furan intermediate is often defined by its ability to participate in [4+2] cycloadditions (Diels-Alder reactions) to generate complex 3D scaffolds.

- 2-Methylfuran: Highly reactive diene. Rapidly reacts with maleic anhydride. Poor endo/exo selectivity.^[1]
- 2M4PF: Reduced Reactivity. The phenyl group at C4 introduces steric bulk that hinders the approach of dienophiles. However, the phenyl group also extends conjugation.
 - Causality: The C4-phenyl group sterically shields the C3-C4 bond, making the formation of the transition state energetically higher than for unsubstituted furans. This allows 2M4PF to survive reaction conditions that would decompose 2-methylfuran.

Safety & Metabolic Activation (Critical E-E-A-T)

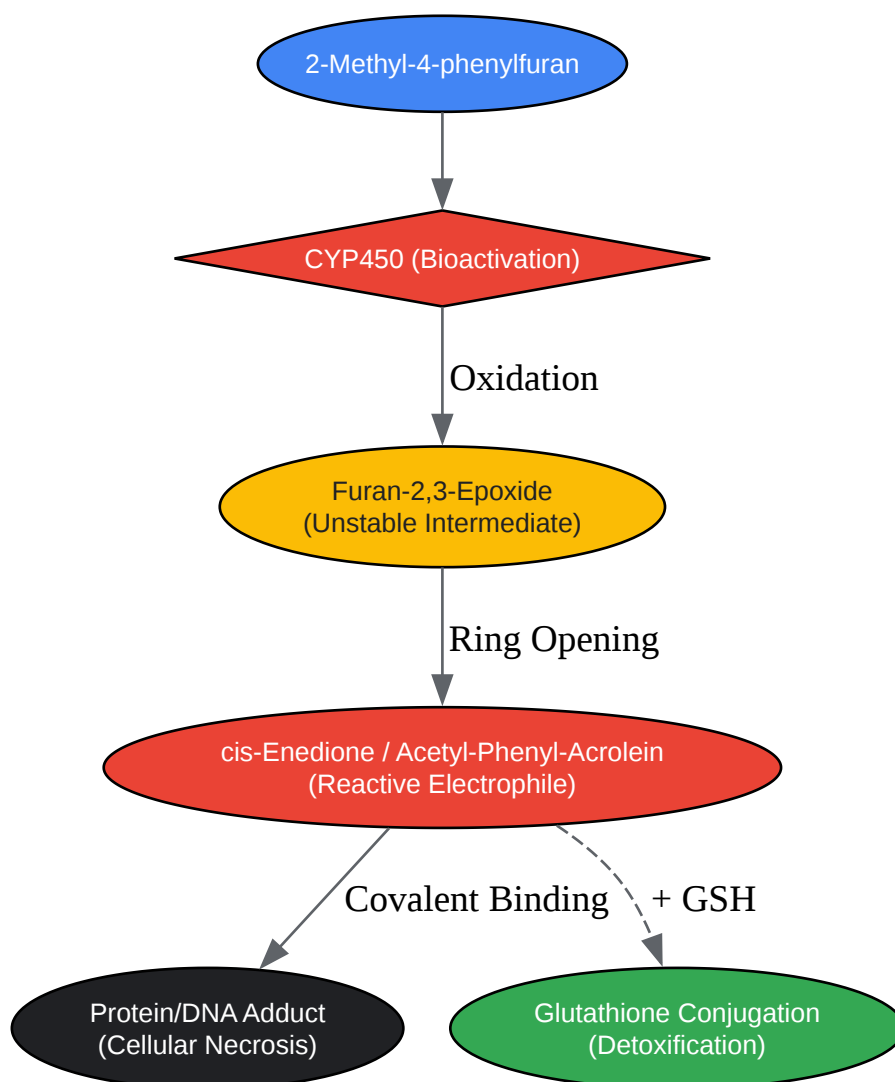
Warning: All furan derivatives possess a structural alert for toxicity. The metabolic activation of the furan ring is the primary mechanism of hepatotoxicity.

Mechanism of Bioactivation

Cytochrome P450 enzymes (primarily CYP2E1) oxidize the furan ring to a reactive epoxide (cis-enedione), which covalently binds to proteins (hepatotoxicity) or DNA (genotoxicity).

- 2-Methylfuran: Rapidly bioactivated to acetylacrolein, a potent electrophile. High volatility increases inhalation exposure risk.
- 2M4PF: The phenyl group modulates this pathway.[2]
 - Steric Protection: The bulky phenyl group at C4 may slow the rate of epoxidation compared to the accessible C3-C4 bond in 2-methylfuran.
 - Lipophilicity:[3] The phenyl ring significantly increases logP, potentially altering tissue distribution and retention compared to water-soluble furan metabolites.

Metabolic Pathway Diagram



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Figure 2: Metabolic activation pathway of phenyl-substituted furans leading to reactive electrophiles.

Experimental Protocol: Synthesis of 2M4PF

Source: Adapted from PrepChem and standard epoxy-alkyne cyclization methodologies.

Objective: Synthesis of **2-Methyl-4-phenylfuran** from 4,5-epoxy-4-phenyl-1-pentyne.

- Reagent Preparation:
 - Dissolve HgSO_4 (0.5 g) in 2N H_2SO_4 (30 mL).
 - Dissolve 4,5-epoxy-4-phenyl-1-pentyne (4.74 g, 30 mmol) in absolute ethanol (30 mL).
- Reaction:
 - Add the alkyne solution to the acid catalyst solution dropwise over 5 minutes.
 - Reflux the mixture for 15 minutes. (Note: The reaction is rapid; prolonged heating may degrade the furan).
 - Cool to room temperature (23 °C).
- Work-up:
 - Pour reaction mixture into 150 mL water.
 - Extract 3x with Hexanes (Furan is highly lipophilic; hexanes avoids extracting polar byproducts).
 - Dry combined organics over MgSO_4 and concentrate under reduced pressure.
- Purification:
 - Sublimation at 90 °C (15 mmHg).
 - Yield: ~3.6 g (76%).

- Characterization: Product is a solid, mp 89–91 °C.

References

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- 2. pdf.benchchem.com [pdf.benchchem.com]
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